

Application Notes and Protocols for Calcium Flux Assay with LMD-009

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Compound of Interest

Compound Name: LMD-009

Cat. No.: B15606260

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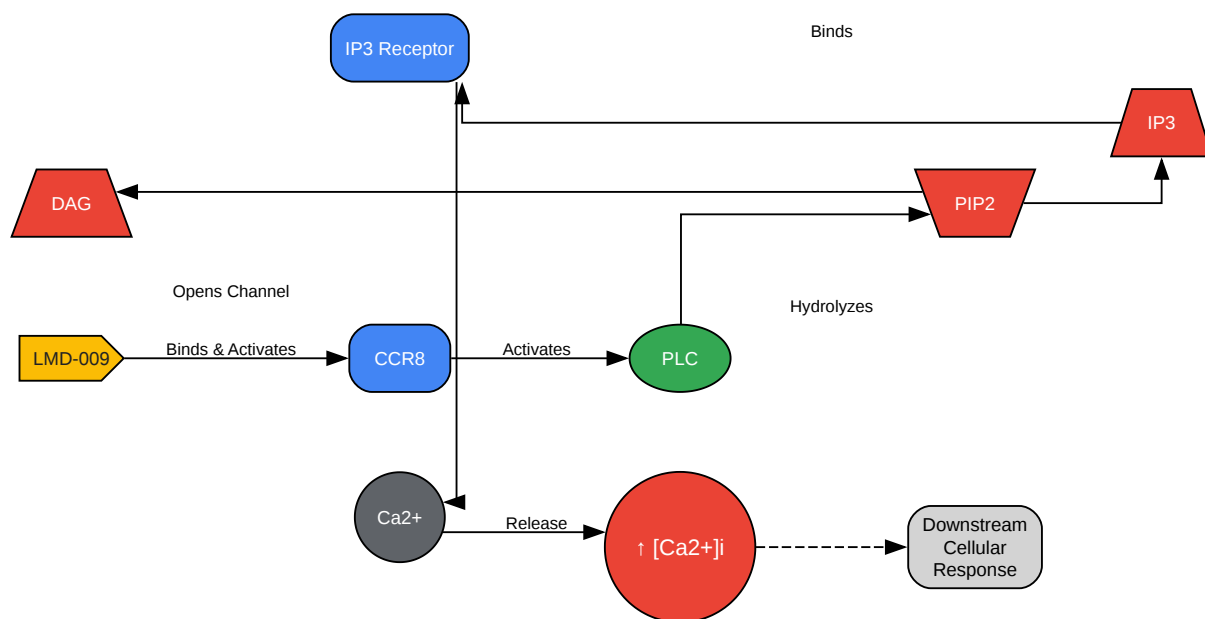
Introduction

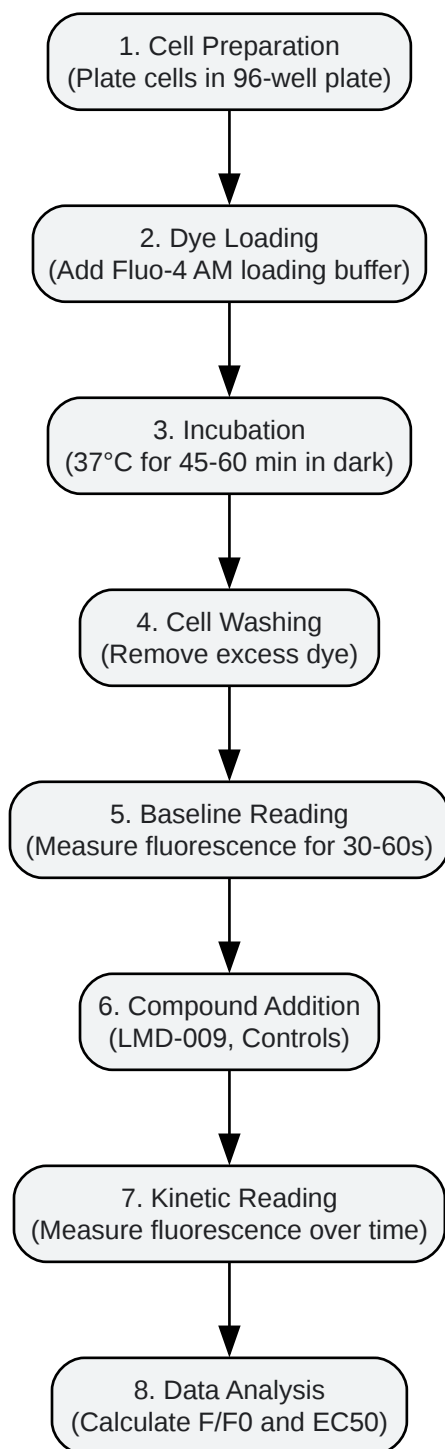
LMD-009 is a potent and selective nonpeptide agonist of the C-C chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR) involved in immune responses.^{[1][2]} Activation of CCR8 by agonists like **LMD-009** initiates a signaling cascade that includes the mobilization of intracellular calcium ($[Ca^{2+}]$), a critical second messenger in numerous cellular processes.^{[1][3]} This document provides a detailed protocol for utilizing **LMD-009** to perform a calcium flux assay, a fundamental method for studying receptor activation and downstream signaling.

Mechanism of Action

LMD-009 selectively binds to and activates CCR8.^{[2][4]} This activation leads to the dissociation of the G protein complex, specifically the $G_{\alpha q}$ subunit, which in turn activates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic

reticulum (ER), triggering the release of stored calcium into the cytoplasm. This rapid increase in intracellular calcium can be monitored using fluorescent calcium indicators.





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